

Spectroscopic and Synthetic Profile of 3-Chlorogentisyl Alcohol: A Technical Guide

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Compound of Interest

Compound Name: 3-Chlorogentisyl alcohol

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the spectroscopic data for **3-Chlorogentisyl alcohol** (CGA), a microbial metabolite with potential applications in drug development. The document details the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data, alongside a detailed experimental protocol for its synthesis.

Core Physicochemical Properties

Property	Value	Reference
CAS Number	32744-80-2	[1][2]
Molecular Formula	C ₇ H ₇ ClO ₃	[1]
Molecular Weight	174.58 g/mol	[1]
Alternate Name	3-Chloro-2,5-dihydroxybenzyl alcohol	[2]

Spectroscopic Data

The structural elucidation of **3-Chlorogentisyl alcohol** is critically dependent on spectroscopic analysis. The following sections present the key NMR, MS, and predicted IR data for this compound.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The ^1H and ^{13}C NMR spectra of **3-Chlorogentisyl alcohol** provide detailed information about its molecular structure.

Table 1: NMR Spectroscopic Data for **3-Chlorogentisyl alcohol** in Methanol- d_4

^1H NMR	Chemical Shift (δ) ppm	Multiplicity	Assignment
Aromatic	6.69	d	H-6
Aromatic	6.63	d	H-4
Methylene	4.58	s	-CH ₂ OH

^{13}C NMR	Chemical Shift (δ) ppm	Assignment
Aromatic	151.7	C-5
Aromatic	144.3	C-2
Aromatic	132.0	C-1
Aromatic	121.8	C-3
Aromatic	115.4	C-6
Aromatic	114.5	C-4
Methylene	61.1	-CH ₂ OH

d: doublet, s: singlet

Mass Spectrometry (MS)

Electron ionization mass spectrometry (EI-MS) confirms the molecular weight and provides insights into the fragmentation pattern of **3-Chlorogentisyl alcohol**.

Table 2: Mass Spectrometry Data for **3-Chlorogentisyl alcohol**

m/z	Relative Intensity (%)	Assignment
176.01	32.6	[M+2] ⁺ (due to ³⁷ Cl isotope)
174.01	100	[M] ⁺ (due to ³⁵ Cl isotope)
177.01	-	[M+H+2] ⁺
175.01	7.8	[M+H] ⁺

Infrared (IR) Spectroscopy

While a specific experimental IR spectrum for **3-Chlorogentisyl alcohol** is not readily available in the reviewed literature, its characteristic absorption bands can be predicted based on its functional groups: hydroxyl (-OH), aromatic ring, and C-Cl bond.

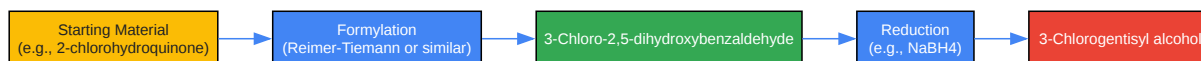
Table 3: Predicted Infrared Absorption Frequencies for **3-Chlorogentisyl alcohol**

Functional Group	Predicted Absorption Range (cm ⁻¹)	Vibration Mode
O-H (Alcohol & Phenol)	3500 - 3200 (broad)	Stretching
C-H (Aromatic)	3100 - 3000	Stretching
C-H (Aliphatic)	2950 - 2850	Stretching
C=C (Aromatic)	1600 - 1450	Stretching
C-O (Alcohol & Phenol)	1260 - 1000	Stretching
C-Cl	800 - 600	Stretching

Experimental Protocols

Synthesis of 3-Chlorogentisyl Alcohol

A regioselective synthesis of **3-Chlorogentisyl alcohol** has been reported, providing a viable route for its laboratory-scale production. The general workflow is depicted below.



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A simplified workflow for the synthesis of **3-Chlorogentisyl alcohol**.

A detailed experimental procedure involves the formylation of a substituted phenol followed by reduction of the resulting aldehyde.

Materials:

- 2-Chlorohydroquinone
- Chloroform
- Sodium hydroxide
- Sodium borohydride (NaBH_4)
- Methanol
- Diethyl ether
- Hydrochloric acid (HCl)
- Anhydrous magnesium sulfate (MgSO_4)

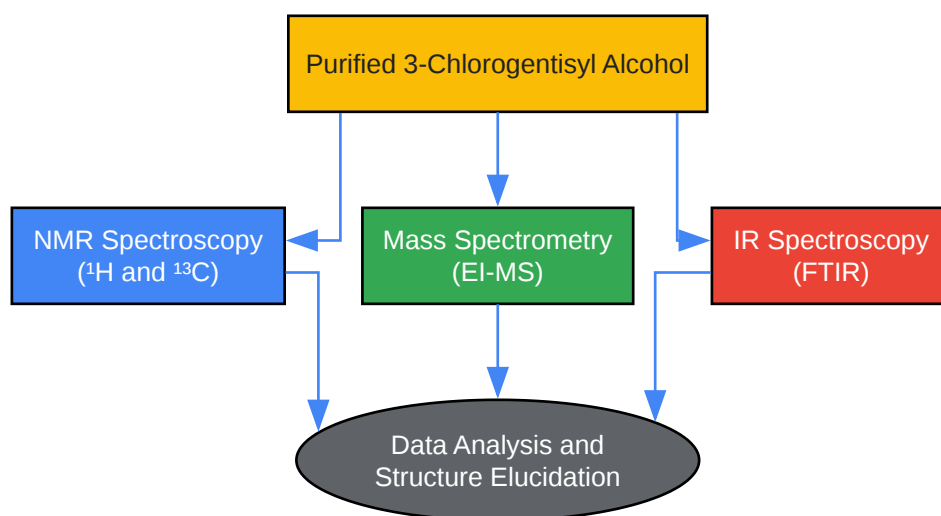
Procedure:

- Formylation (Duff Reaction or similar): A mixture of 2-chlorohydroquinone, hexamethylenetetramine, and trifluoroacetic acid is heated to introduce a formyl group onto the aromatic ring, yielding 3-chloro-2,5-dihydroxybenzaldehyde.

- **Reduction:** The resulting aldehyde is dissolved in methanol. Sodium borohydride is added portion-wise at 0°C. The reaction mixture is stirred until the reaction is complete (monitored by TLC).
- **Work-up:** The reaction is quenched by the addition of dilute HCl. The aqueous layer is extracted with diethyl ether. The combined organic layers are washed with brine, dried over anhydrous MgSO₄, and concentrated under reduced pressure.
- **Purification:** The crude product is purified by column chromatography on silica gel to afford pure **3-Chlorogentisyl alcohol**.

Spectroscopic Analysis

The following diagram illustrates the general workflow for the spectroscopic characterization of the synthesized compound.



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General workflow for spectroscopic analysis of **3-Chlorogentisyl alcohol**.

Instrumentation:

- **NMR:** Spectra were recorded on a Bruker DRX 500 NMR spectrometer. Samples were dissolved in methanol-d₄, and chemical shifts are reported relative to tetramethylsilane (TMS) as an internal standard.

- MS: Electron ionization mass spectra were obtained using a Finnigan MAT-95 mass spectrometer.
- IR: Infrared spectra can be recorded on a Fourier Transform Infrared (FTIR) spectrometer using a KBr pellet or as a thin film.

This guide provides foundational spectroscopic and synthetic information for **3-Chlorogentisyl alcohol**, serving as a valuable resource for researchers engaged in natural product chemistry, medicinal chemistry, and drug discovery.

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References

- [1. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
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